

Safety and Handling Guidelines for THIP-d4: An In-depth Technical Guide

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Compound of Interest

Compound Name: THIP-d4

Cat. No.: B15579538

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Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **THIP-d4** (Gaboxadol-d4). As specific safety data for the deuterated form is unavailable, this guide is based on the properties of the parent compound, THIP (Gaboxadol). The primary difference between the two compounds is the isotopic labeling, which is unlikely to alter the fundamental chemical hazards. However, researchers should always consult the most current Safety Data Sheet (SDS) provided by the supplier and perform their own risk assessment before handling this compound. This guide is intended for use by trained researchers, scientists, and drug development professionals.

Introduction

THIP-d4, the deuterated form of 4,5,6,7-tetrahydroisoxazolo[5,4-c]pyridin-3-ol (also known as Gaboxadol), is a valuable tool in neuroscience research, particularly in studies involving GABAergic neurotransmission due to its role as a selective GABA-A receptor agonist.^{[1][2]} Its isotopic labeling makes it suitable for use as an internal standard in pharmacokinetic and metabolic studies. Understanding the safety and handling requirements is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Hazard Identification and Classification

THIP (Gaboxadol) is classified as a hazardous substance. The GHS classifications from various suppliers indicate that the primary hazards are related to acute toxicity, skin and eye irritation, and respiratory irritation.[3][4]

Table 1: GHS Hazard Classification for THIP (Gaboxadol)

Hazard Class	Category	Hazard Statement	GHS Pictogram
Acute toxicity, Oral	4	H302: Harmful if swallowed	GHS07 (Exclamation mark)
Skin corrosion/irritation	2	H315: Causes skin irritation	GHS07 (Exclamation mark)
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation	GHS07 (Exclamation mark)
Specific target organ toxicity (single exposure); Respiratory tract irritation	3	H335: May cause respiratory irritation	GHS07 (Exclamation mark)

Data compiled from multiple Safety Data Sheets.[3][4]

Toxicological Data

To the best of current knowledge, the toxicological properties of THIP have not been exhaustively investigated.[5] The available acute toxicity data is summarized below. It is important to note that this compound should be handled as if it were hazardous until more comprehensive information is available.[6]

Table 2: Acute Toxicity of THIP (Gaboxadol) Hydrobromide in Mice

Route of Administration	LD50 (mg/kg)
Intravenous (i.v.)	80
Intraperitoneal (i.p.)	145
Oral	>320

Source: U.S. Patent data as cited by the Merck Index.[7]

Physicochemical Properties

Understanding the physical and chemical properties of **THIP-d4** is essential for safe handling and storage. The data presented here is for the non-deuterated form, THIP (Gaboxadol).

Table 3: Physicochemical Properties of THIP (Gaboxadol)

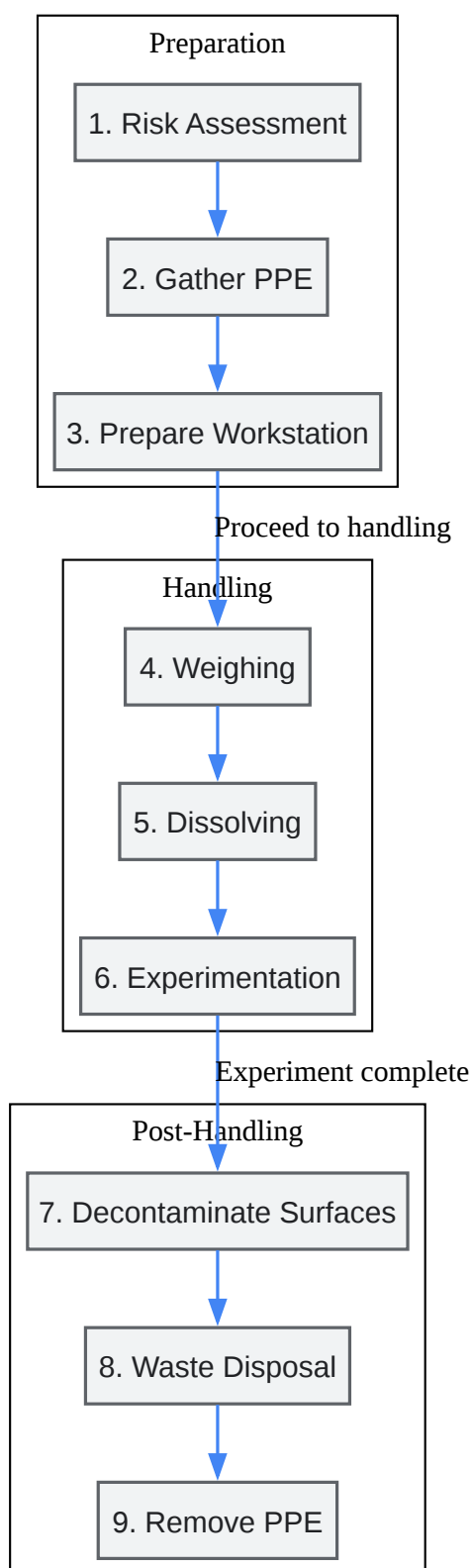
Property	Value	Reference
Chemical Formula	C ₆ H ₈ N ₂ O ₂	[1][8]
Molar Mass	140.14 g/mol	[1][8]
Appearance	Crystalline solid	[6]
Melting Point	242-244 °C (decomposes)	[7]
pKa (water, 25°C)	4.44 ± 0.03; 8.48 ± 0.04	[7]
Solubility	Soluble in DMSO (~20 mg/ml) and PBS (pH 7.2, ~10 mg/ml). Sparingly soluble in dimethylformamide (~0.1 mg/ml).	[6]
Storage Temperature	Recommended: 4°C or -20°C for long-term storage.	[3][6]
Stability	Stable for at least 4 years when stored at -20°C.	[6]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available. However, a generalized methodology for determining acute oral toxicity (as per OECD Guideline 423) would involve the administration of the substance to fasted animals, followed by a period of observation for signs of toxicity and mortality to determine the LD50 value.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **THIP-d4** is crucial to minimize exposure and risk. The following workflow outlines the key steps for safe handling in a laboratory setting.



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Caption: A logical workflow for the safe handling of **THIP-d4**.

Personal Protective Equipment (PPE)

To minimize exposure, the following PPE must be worn when handling **THIP-d4**:[\[3\]](#)[\[9\]](#)

- Eye Protection: Safety glasses with side shields or chemical safety goggles.[\[9\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[9\]](#)
- Respiratory Protection: A NIOSH-approved respirator is recommended, especially when handling the solid form where dust may be generated.[\[5\]](#)
- Skin and Body Protection: A laboratory coat is mandatory.[\[5\]](#)

First Aid Measures

In the event of exposure, immediate action is critical.

Table 4: First Aid Measures for THIP (Gaboxadol) Exposure

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove victim to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.	[3][5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.	[3][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[3][5]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Seek immediate medical attention.	[3][5]

Spills and Disposal

Spill and Leak Procedures:

- Containment: Prevent further leakage or spillage if it is safe to do so.[5]
- Cleanup: Avoid generating dust. Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[5][9] Ensure adequate ventilation.
- Personal Precautions: Wear appropriate PPE as described in Section 6.

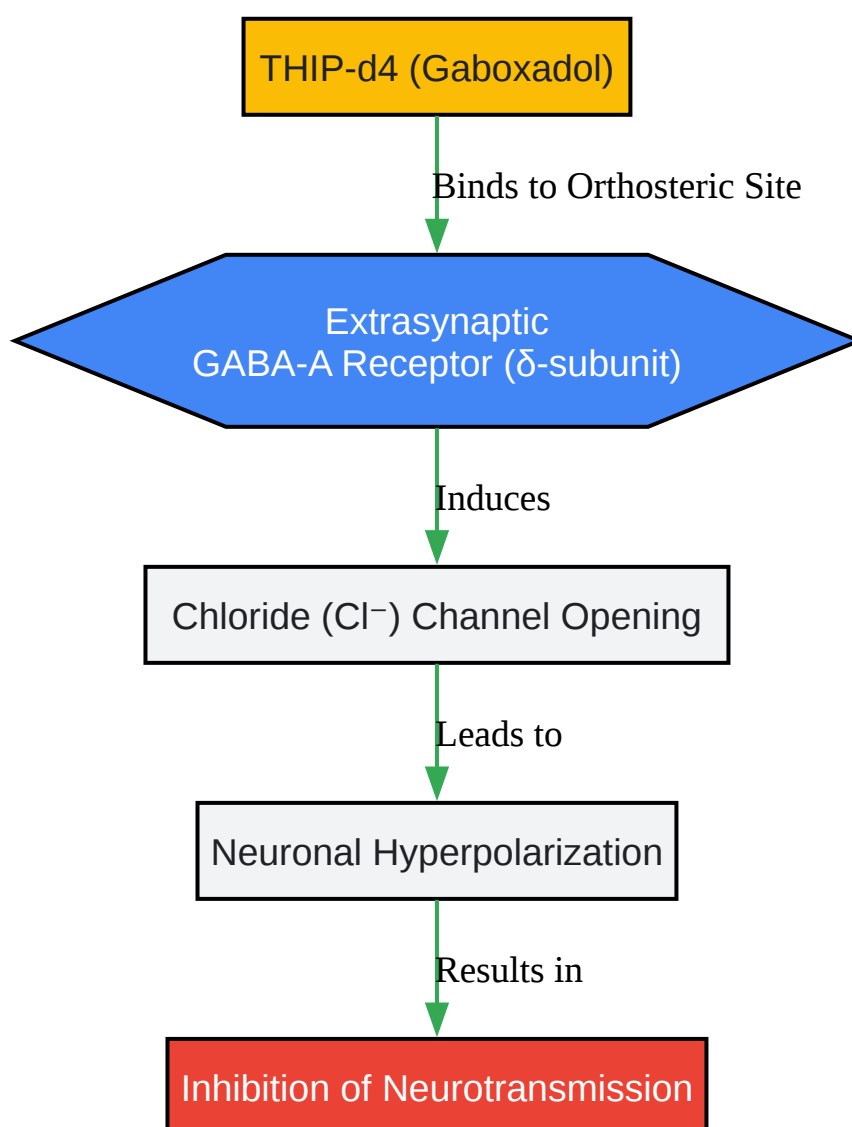
Disposal:

Dispose of **THIP-d4** and any contaminated materials in accordance with all applicable local, state, and federal regulations. This should be done through an approved waste disposal facility.

[3]

Mechanism of Action: Signaling Pathway

THIP (Gaboxadol) is a potent and selective partial agonist of the GABA-A receptor.[1] It primarily acts on extrasynaptic GABA-A receptors, which are often those containing δ subunits. [2] Unlike benzodiazepines, which are positive allosteric modulators, THIP binds directly to the same site as the endogenous neurotransmitter GABA, leading to the opening of the chloride channel and neuronal hyperpolarization.



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Caption: Signaling pathway of THIP (Gaboxadol) at the GABA-A receptor.

Storage and Stability

THIP-d4 should be stored in a tightly sealed container in a cool, well-ventilated area, protected from light.[3][9] For long-term storage, temperatures of -20°C are recommended to ensure stability.[6] Avoid contact with strong oxidizing agents, strong acids, and strong alkalis.[3] Under recommended storage conditions, the compound is stable for at least four years.[6]

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